

A Comprehensive Technical Guide to 2-Amino-5-bromophenol (CAS: 38191-34-3)

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Compound of Interest

Compound Name: 2-Amino-5-bromophenol

Cat. No.: B182750

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-5-bromophenol**, a versatile chemical intermediate with significant applications in research and development. This document details its physicochemical properties, synthesis methodologies, and key applications, with a focus on providing practical information for laboratory and development settings.

Core Physicochemical Properties

2-Amino-5-bromophenol, with the CAS number 38191-34-3, is a substituted aromatic compound containing amino, bromo, and hydroxyl functional groups.^{[1][2]} These groups confer its utility as a building block in the synthesis of more complex molecules. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C6H6BrNO	[1] [2] [3] [4]
Molecular Weight	188.02 g/mol	[1] [2] [3] [4]
Melting Point	125-127 °C (decomposition)	[1] [5] [6]
99.5-100.5 °C (crude)	[1] [5]	
149.5-150.5 °C (literature value)	[1] [5]	
Appearance	Solid	
Purity	95% - 98% (typical commercial)	[2]
Storage Temperature	Room Temperature or 2°C - 8°C	[4]

Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-bromophenol** can be achieved through various routes. Two common methods are detailed below.

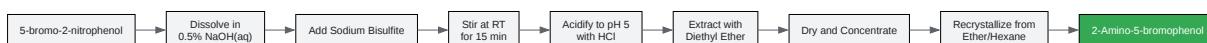
Synthesis from 5-bromo-2-nitrophenol

A prevalent method for the synthesis of **2-Amino-5-bromophenol** involves the reduction of 5-bromo-2-nitrophenol.

Experimental Protocol:

- Dissolution: Dissolve 5-bromo-2-nitrophenol (0.292 g, 1.34 mmol) in 30 mL of a 0.5% aqueous sodium hydroxide solution with stirring until complete dissolution.[\[1\]](#)[\[5\]](#)
- Reduction: Add sodium bisulfite (2.00 g, 85% purity, 9.76 mmol) to the solution and stir at room temperature for 15 minutes.[\[1\]](#)[\[5\]](#)
- Acidification: After the reaction is complete, slowly acidify the reaction mixture with dilute hydrochloric acid to a pH of 5.[\[1\]](#)[\[5\]](#)

- Extraction: Extract the mixture three times with diethyl ether (40 mL portions).[1][5]
- Drying and Concentration: Combine the organic phases and dry over anhydrous sodium sulfate. Concentrate the organic phase under reduced pressure to yield the crude product.[1][5]
- Purification: Recrystallize the crude product from an ether/hexane mixture to obtain pure **2-amino-5-bromophenol**.[1][5]



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Synthesis workflow from 5-bromo-2-nitrophenol.

Synthesis from N-(4-bromo-2-hydroxyphenyl)acetamide

Another documented synthesis route involves the hydrolysis of N-(4-bromo-2-hydroxyphenyl)acetamide.

Experimental Protocol:

- Suspension: Suspend N-(4-bromo-2-hydroxyphenyl)acetamide (1.35 g, 5.87 mmol) in a mixture of ethanol (30 mL) and 3 M hydrochloric acid (30 mL).[1]
- Reflux: Heat the suspension to 100 °C (reflux) for 3 hours.[1]
- Neutralization and Concentration: Add 1 M sodium carbonate (45 mL) to the mixture and remove the ethanol under reduced pressure.[1]
- Extraction: Extract the residue with dichloromethane (3 x 250 mL).[1]
- Drying and Concentration: Dry the combined organic phases and concentrate to yield the product.[1]

Applications in Research and Drug Development

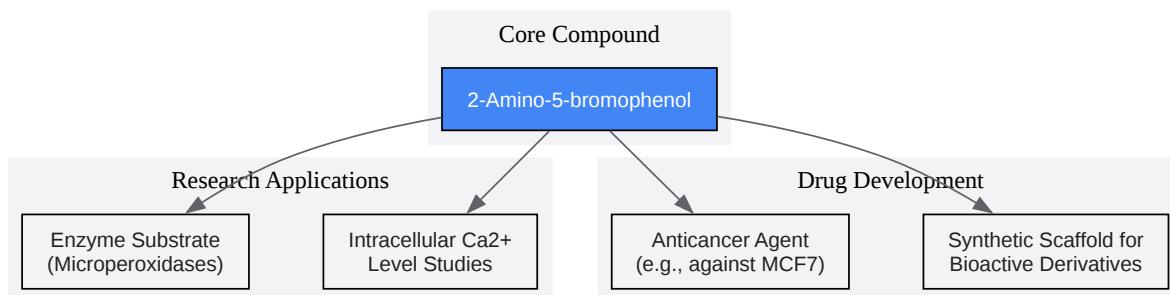
2-Amino-5-bromophenol serves as a versatile substrate and building block in various research applications.

Research Applications

- Enzyme Substrate: It is utilized as a substrate for studying the activity of microperoxidases, which are involved in the metabolism of hydrogen peroxide and organic hydroperoxides.^[4]
- Calcium Ion Studies: The compound is also employed in the study of intracellular calcium levels.^[4]

Drug Development and Medicinal Chemistry

- Anticancer Research: **2-Amino-5-bromophenol** has demonstrated anticancer activity against the MCF7 breast cancer cell line, an estrogen receptor-positive cell line.^[4] It is hypothesized that its anticancer activity may stem from the inhibition of protein synthesis through DNA binding.^[4]
- Scaffold for Bioactive Molecules: The presence of multiple reactive sites makes it a valuable scaffold for synthesizing derivatives with potential therapeutic properties. For instance, it can be a precursor for bromophenol-indolin-2-one hybrids, which have been investigated for their anticancer activities.^[7] Aminophenol derivatives, in general, are important intermediates in the synthesis of various pharmaceuticals.^[8]

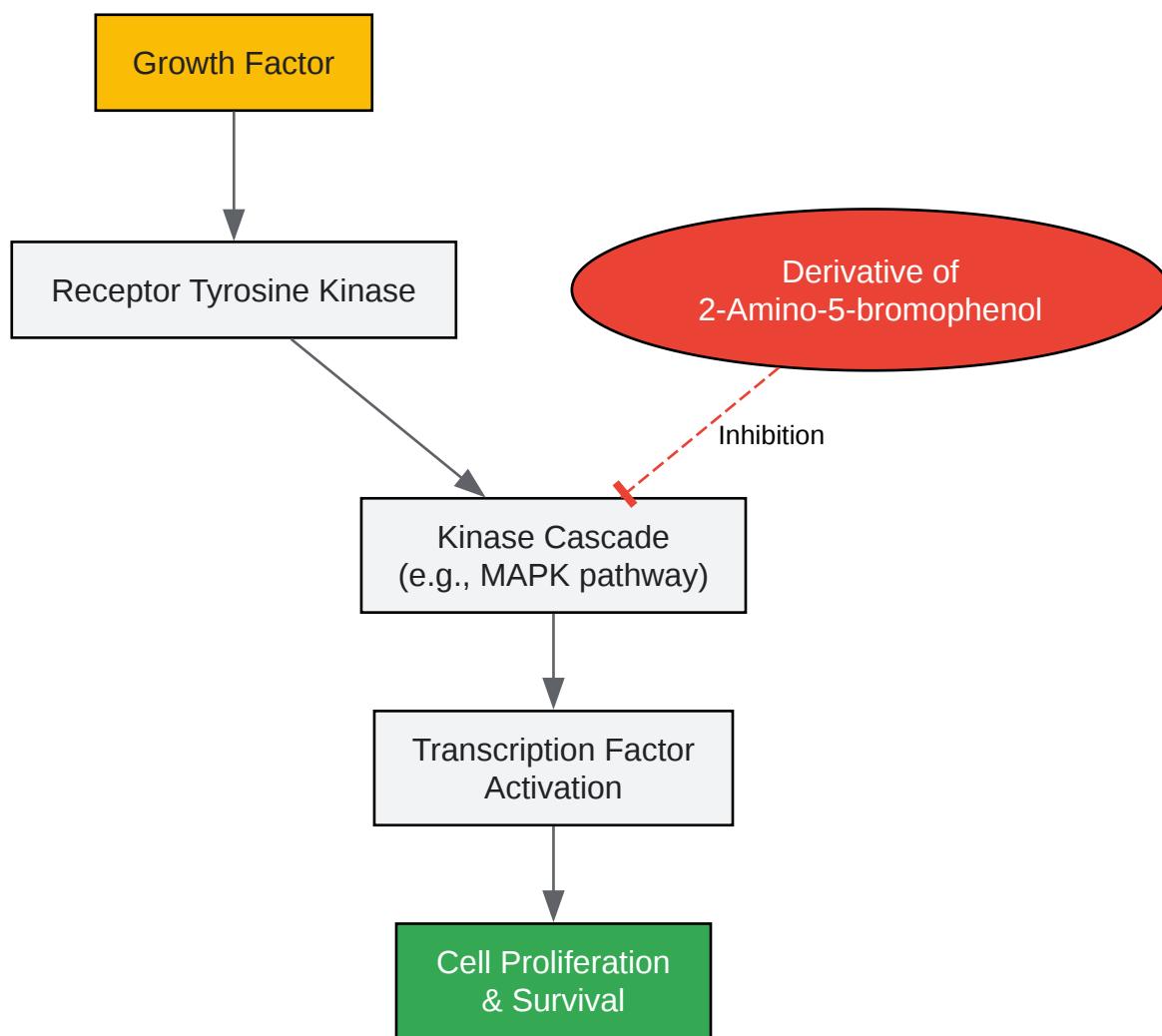


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Applications of **2-Amino-5-bromophenol**.

Hypothetical Signaling Pathway Involvement

While specific signaling pathway interactions of **2-Amino-5-bromophenol** itself are not extensively detailed, its derivatives can be designed to target various cellular pathways. For example, a hypothetical derivative could be synthesized to inhibit a specific kinase involved in a cancer-related signaling cascade.



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Hypothetical inhibition of a signaling pathway.

Safety and Handling

2-Amino-5-bromophenol is associated with several hazard classifications. It is harmful if swallowed, in contact with skin, or if inhaled.[\[3\]](#) It can cause skin and serious eye irritation, and may cause respiratory irritation.[\[3\]](#)[\[9\]](#) It may also cause an allergic skin reaction.[\[3\]](#)

Precautionary Measures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[10\]](#)[\[11\]](#)
- Wash skin thoroughly after handling.[\[11\]](#)
- Do not eat, drink, or smoke when using this product.[\[10\]](#)[\[11\]](#)
- Use only outdoors or in a well-ventilated area.[\[10\]](#)[\[11\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[10\]](#)[\[11\]](#)

In case of accidental release, spills should be cleaned up immediately, avoiding dust generation.[\[12\]](#) For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[\[12\]](#)

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